

An In-depth Technical Guide to the Chemical Properties of 1,6-Heptanediol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Heptanediol

Cat. No.: B088102

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,6-Heptanediol, a linear diol with the chemical formula $C_7H_{16}O_2$, is a versatile chemical intermediate with applications in various fields, including polymer synthesis and as a building block in the development of novel pharmaceutical agents. Its bifunctional nature, possessing two hydroxyl groups, allows it to participate in a range of chemical reactions, making a thorough understanding of its chemical properties essential for its effective utilization. This guide provides a comprehensive overview of the known chemical and physical properties of **1,6-Heptanediol**, detailed experimental protocols for their determination, and a visualization of key reaction pathways.

Chemical and Physical Properties

The physicochemical properties of **1,6-Heptanediol** are summarized in the table below. It is important to note that some of the presented data are estimates based on computational models and data from similar compounds.

Property	Value
Molecular Formula	C ₇ H ₁₆ O ₂
Molecular Weight	132.20 g/mol
CAS Number	13175-27-4
Appearance	White crystalline solid or colorless liquid
Melting Point	~42 °C (estimate)
Boiling Point	~233 °C (estimate)
Density	~0.96 g/cm ³ (estimate)
Solubility	Soluble in water and polar organic solvents
Refractive Index	~1.450 (estimate)

Spectroscopic Data

While specific spectra for **1,6-Heptanediol** are not readily available in public databases, the expected spectroscopic features can be inferred from closely related structures like 1,6-Hexanediol and 1,7-Heptanediol.

- ¹H NMR (Proton Nuclear Magnetic Resonance):** The ¹H NMR spectrum is expected to show a triplet corresponding to the methyl protons, a multiplet for the methine proton adjacent to the hydroxyl group, and a series of multiplets for the methylene protons along the carbon chain. The protons of the hydroxyl groups will appear as a broad singlet, the chemical shift of which is dependent on concentration and solvent.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The ¹³C NMR spectrum will display distinct signals for each of the seven carbon atoms in the molecule, with the carbons attached to the hydroxyl groups appearing at a lower field.
- IR (Infrared) Spectroscopy:** The IR spectrum will be characterized by a broad absorption band in the region of 3200-3600 cm⁻¹ due to the O-H stretching of the hydroxyl groups. Strong C-H stretching vibrations will be observed around 2850-3000 cm⁻¹, and C-O stretching will appear in the 1050-1150 cm⁻¹ region.

Key Chemical Reactions

1,6-Heptanediol undergoes reactions typical of primary and secondary alcohols. Two significant reactions are its oxidation to a carboxylic acid and its use as a monomer in polymerization reactions.

Oxidation of 1,6-Heptanediol

The primary and secondary hydroxyl groups of **1,6-Heptanediol** can be oxidized to the corresponding carboxylic acid, heptanoic acid, using strong oxidizing agents such as potassium permanganate (KMnO_4) or chromic acid (H_2CrO_4).^[1] The reaction proceeds via an aldehyde intermediate which is further oxidized to the carboxylic acid.^{[2][3]}

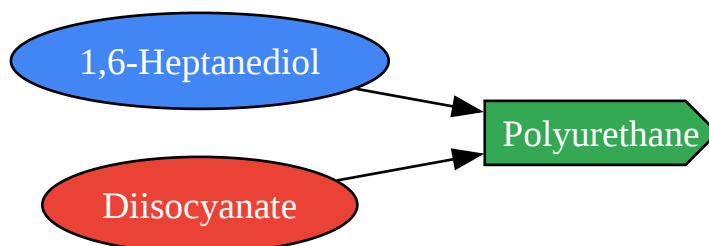


[Click to download full resolution via product page](#)

Caption: Oxidation pathway of **1,6-Heptanediol** to Heptanoic Acid.

Polyurethane Synthesis

1,6-Heptanediol can serve as a diol monomer in the synthesis of polyurethanes.^[4] The reaction involves a polyaddition with a diisocyanate, such as methylene diphenyl diisocyanate (MDI) or toluene diisocyanate (TDI), to form the characteristic urethane linkages.^{[4][5]}



[Click to download full resolution via product page](#)

Caption: General scheme for polyurethane synthesis.

Experimental Protocols

Determination of Melting Point

Objective: To determine the temperature at which **1,6-Heptanediol** transitions from a solid to a liquid.

Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)[6]
- Capillary tubes (sealed at one end)[7]
- **1,6-Heptanediol** sample
- Spatula
- Mortar and pestle (optional, for finely powdering the sample)

Procedure:

- Ensure the **1,6-Heptanediol** sample is dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.[8]
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. Tap the sealed end of the tube gently on a hard surface to compact the sample.[7]
- Place the capillary tube into the heating block of the melting point apparatus.[6]
- Set the apparatus to heat at a rate of 10-15 °C per minute for a preliminary, approximate melting point determination.
- Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample has melted. This is the melting point range.[9]
- Allow the apparatus to cool.

- For a more accurate determination, repeat the process with a fresh sample, heating at a much slower rate (1-2 °C per minute) as the temperature approaches the previously determined approximate melting point.[\[6\]](#)
- Record the precise melting point range. A narrow range (0.5-1 °C) is indicative of a pure compound.[\[6\]](#)

Determination of Boiling Point (Micro Method)

Objective: To determine the temperature at which the vapor pressure of liquid **1,6-Heptanediol** equals the atmospheric pressure.

Materials:

- Thiele tube or a small test tube with a side arm[\[10\]](#)
- Thermometer
- Small test tube (ignition tube)
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- **1,6-Heptanediol** sample
- Bunsen burner or heating mantle

Procedure:

- Place a few drops of **1,6-Heptanediol** into the small test tube.
- Invert the sealed capillary tube and place it into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and attached tube in the Thiele tube containing heating oil, making sure the oil level is above the sample but below the opening of the small test tube.

- Gently heat the side arm of the Thiele tube.[\[10\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[11\]](#) Record this temperature.

Determination of Solubility

Objective: To qualitatively assess the solubility of **1,6-Heptanediol** in various solvents.

Materials:

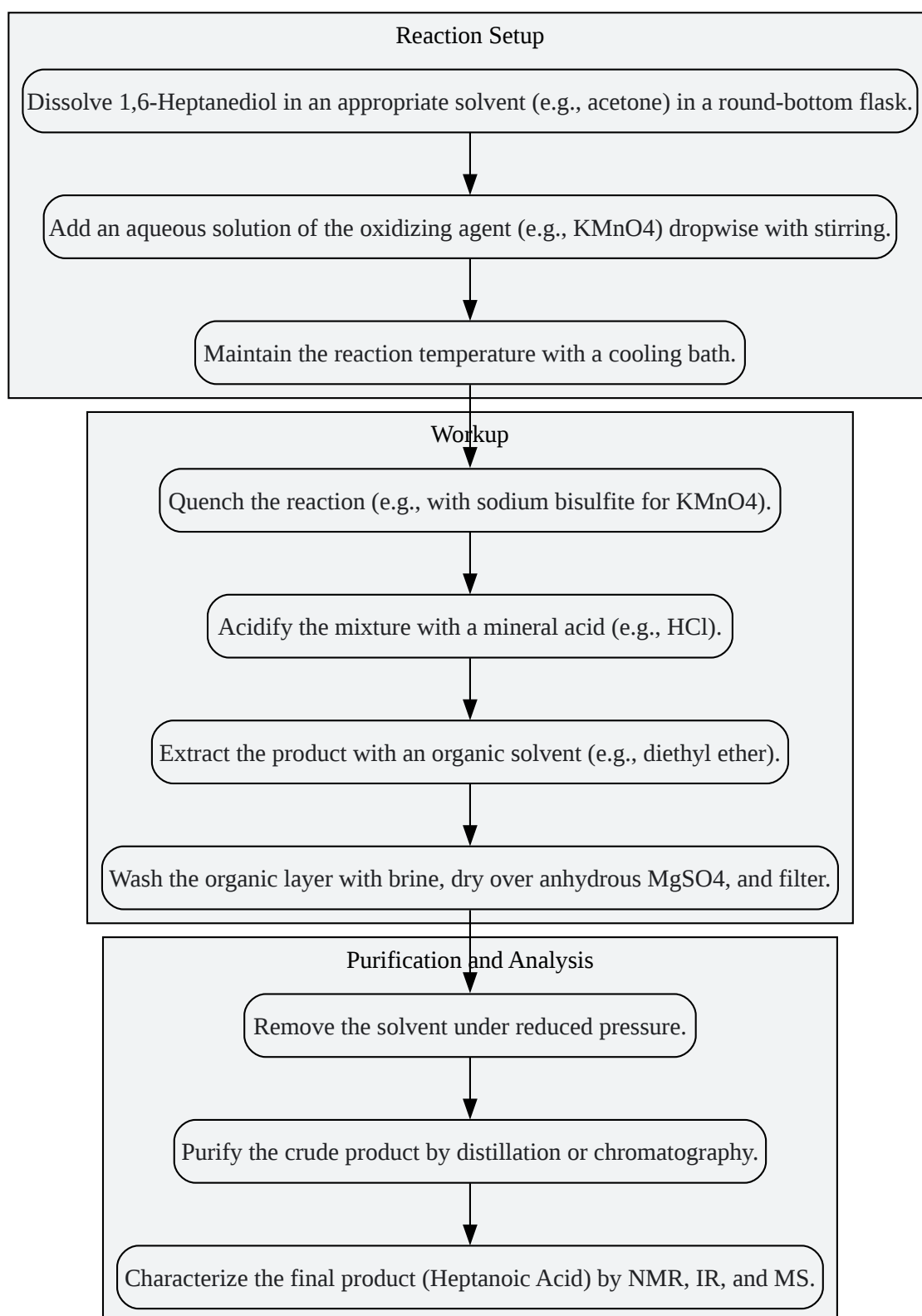
- Test tubes and rack
- **1,6-Heptanediol** sample
- Spatula
- Various solvents (e.g., water, ethanol, acetone, toluene, hexane)
- Vortex mixer (optional)

Procedure:

- Place approximately 0.1 g of **1,6-Heptanediol** into a series of clean, dry test tubes.
- To each test tube, add 2 mL of a different solvent.
- Agitate each tube vigorously for 1-2 minutes. A vortex mixer can be used for more efficient mixing.[\[12\]](#)
- Allow the tubes to stand and observe whether the solid has dissolved completely, partially, or not at all.

- Record the solubility of **1,6-Heptanediol** in each solvent as soluble, partially soluble, or insoluble.[\[13\]](#)

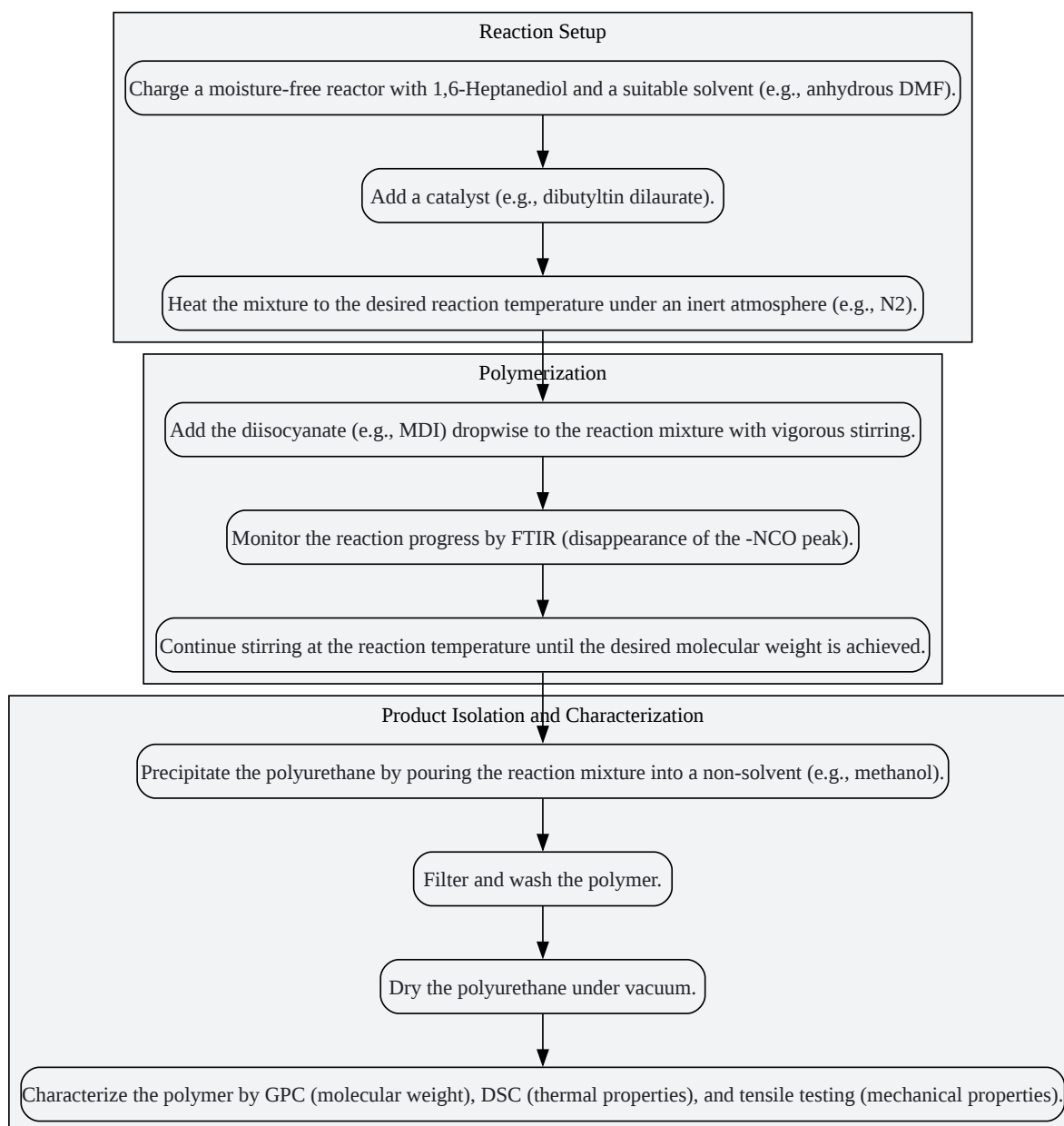
Experimental Workflow for the Oxidation to Heptanoic Acid



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the oxidation of **1,6-Heptanediol**.

Experimental Workflow for Polyurethane Synthesis



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of polyurethane from **1,6-Heptanediol**.

Conclusion

1,6-Heptanediol is a valuable difunctional molecule with well-defined, albeit not extensively documented, chemical properties. Its reactivity, particularly in oxidation and polymerization reactions, makes it a useful intermediate in the synthesis of a variety of other compounds. The experimental protocols provided in this guide offer a framework for the characterization and utilization of **1,6-Heptanediol** in a research and development setting. Further investigation into its specific reaction kinetics and the properties of its derivatives will undoubtedly expand its applications in materials science and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alcohol Oxidation Mechanisms and Practice Problems - Chemistry Steps [chemistrysteps.com]
- 2. chemguide.co.uk [chemguide.co.uk]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. Polyurethanes [essentialchemicalindustry.org]
- 5. l-i.co.uk [l-i.co.uk]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. byjus.com [byjus.com]
- 9. pennwest.edu [pennwest.edu]
- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 11. uomus.edu.iq [uomus.edu.iq]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]

- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 1,6-Heptanediol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088102#what-are-the-chemical-properties-of-1-6-heptanediol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com